

Application Notes: Pomalidomide-C4-NH2 for Targeted Protein Degradation

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Compound of Interest

Compound Name: Pomalidomide-C4-NH2

Cat. No.: B15579740

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Introduction

Targeted protein degradation (TPD) has emerged as a powerful therapeutic strategy that utilizes the cell's own protein disposal machinery to eliminate disease-causing proteins.[1] Proteolysis Targeting Chimeras (PROTACs) are at the forefront of this technology.[1] These heterobifunctional molecules consist of two ligands connected by a linker: one binds to a protein of interest (POI), and the other recruits an E3 ubiquitin ligase.[1][2]

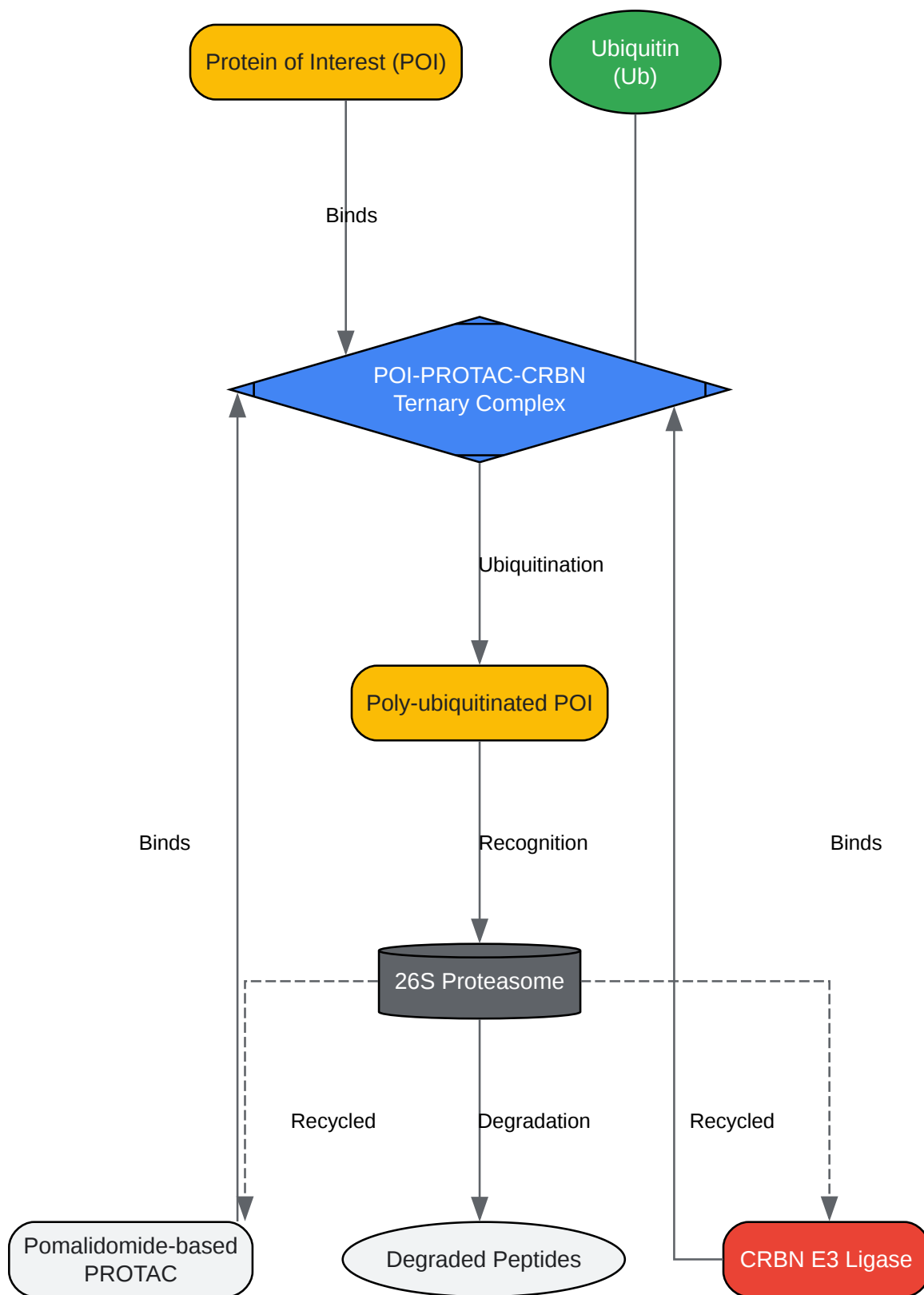
Pomalidomide is a potent ligand for the Cereblon (CRBN) E3 ubiquitin ligase.[1][3]

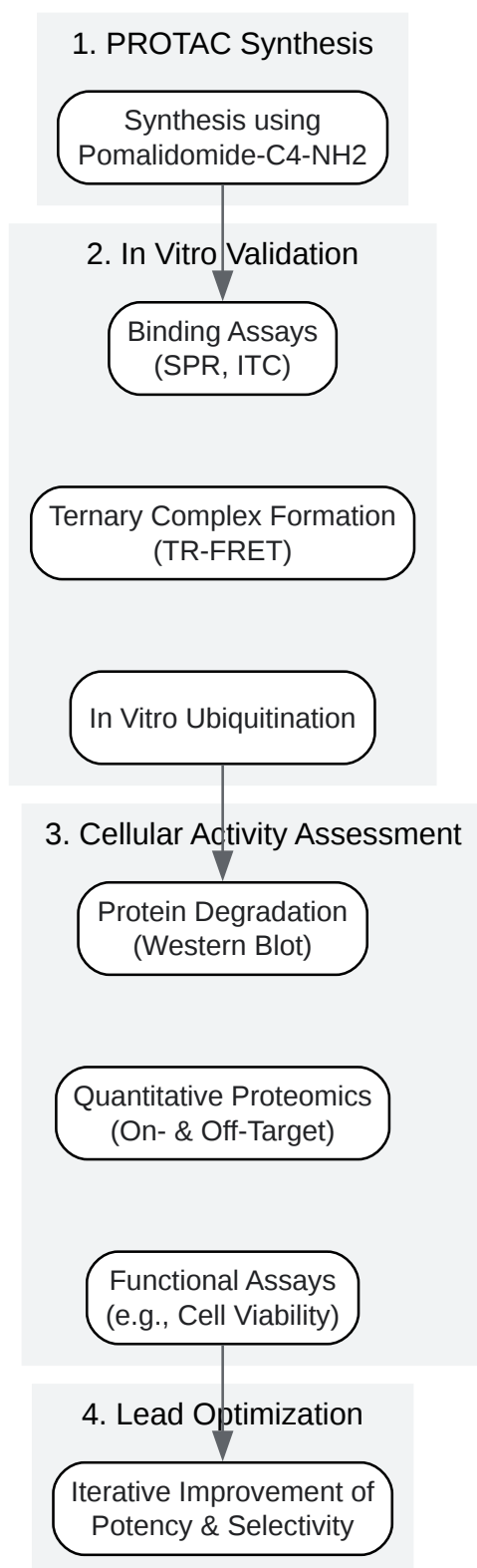
Pomalidomide-C4-NH2 is a key synthetic building block used in the development of PROTACs.[4][5] It incorporates the pomalidomide core, which engages the CRBN E3 ligase, and a 4-carbon (C4) linker with a terminal primary amine (-NH2).[4][5] This terminal amine provides a versatile chemical handle for conjugation to a ligand that targets a specific protein for degradation.[3]

Mechanism of Action

Pomalidomide-based PROTACs operate by inducing proximity between the target protein and the CRBN E3 ligase complex.[1] The pomalidomide portion of the PROTAC binds to CRBN, a substrate receptor within the CUL4-DDB1-CRBN E3 ubiquitin ligase complex.[1][6] This

positions the entire POI-PROTAC-CRBN ternary complex to facilitate the transfer of ubiquitin from an E2 conjugating enzyme to lysine residues on the surface of the POI.[2] The resulting polyubiquitinated POI is then recognized and degraded by the 26S proteasome.[2] The PROTAC molecule is not degraded in this process and can catalytically induce the degradation of multiple POI molecules.[2]





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